

An In-depth Technical Guide to 2-Methylcinnamic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Methylcinnamic Acid

CAS No.: 2373-76-4

Cat. No.: B1584226

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This guide provides a comprehensive technical overview of **2-Methylcinnamic acid**, tailored for researchers, chemists, and professionals in drug development. We will move beyond simple data recitation to explore the causality behind its chemical behavior, synthesis protocols, and biological significance, ensuring a deep, actionable understanding of this versatile compound.

Introduction: The Significance of a Substituted Cinnamate

2-Methylcinnamic acid, a derivative of the naturally occurring cinnamic acid, belongs to the phenylpropanoid class of organic compounds.^[1] While cinnamic acid itself is a central intermediate in the biosynthesis of countless natural products, including flavonoids and lignols, the introduction of substituents onto its phenyl ring—such as the methyl group at the ortho (2-position)—dramatically alters its steric and electronic properties.^{[2][3]} This modification fine-tunes its reactivity and biological activity, making **2-Methylcinnamic acid** a valuable starting material and a subject of interest in medicinal chemistry and materials science.^{[4][5]}

Structurally, it features a carboxylic acid group conjugated with an alkene, which is in turn attached to a 2-methylphenyl group. The trans (or E) isomer is predominantly the more stable and common form.^{[4][6]} This guide will focus on the properties and applications of this isomer.

Core Physicochemical and Spectroscopic Identity

Accurate identification is the bedrock of reproducible science. The fundamental properties of **2-Methylcinnamic acid** are summarized below, providing the necessary benchmarks for sample validation.

Physicochemical Properties

The following table consolidates the key physical and chemical identifiers for **2-Methylcinnamic acid**.

Property	Value	Source(s)
IUPAC Name	(E)-3-(2-methylphenyl)prop-2-enoic acid	^[7]
Synonyms	o-Methylcinnamic acid, 3-(o-Tolyl)acrylic acid	^[7]
CAS Number	2373-76-4	^{[4][8]}
Molecular Formula	C ₁₀ H ₁₀ O ₂	^{[7][8]}
Molecular Weight	162.19 g/mol	^{[4][8]}
Appearance	White to off-white crystalline solid	^[9]
Melting Point	174-176 °C	^[4]
Purity	Typically ≥98%	^{[4][7]}
SMILES	<chem>Cc1ccccc1\C=C\C(O)=O</chem>	^[4]
InChI Key	RSWBWHPZXKLUEX-VOTSOKGWSA-N	^[4]

Spectroscopic Profile

Spectroscopic analysis provides an unambiguous fingerprint of a molecule. Below are the characteristic signatures for **2-Methylcinnamic acid**.

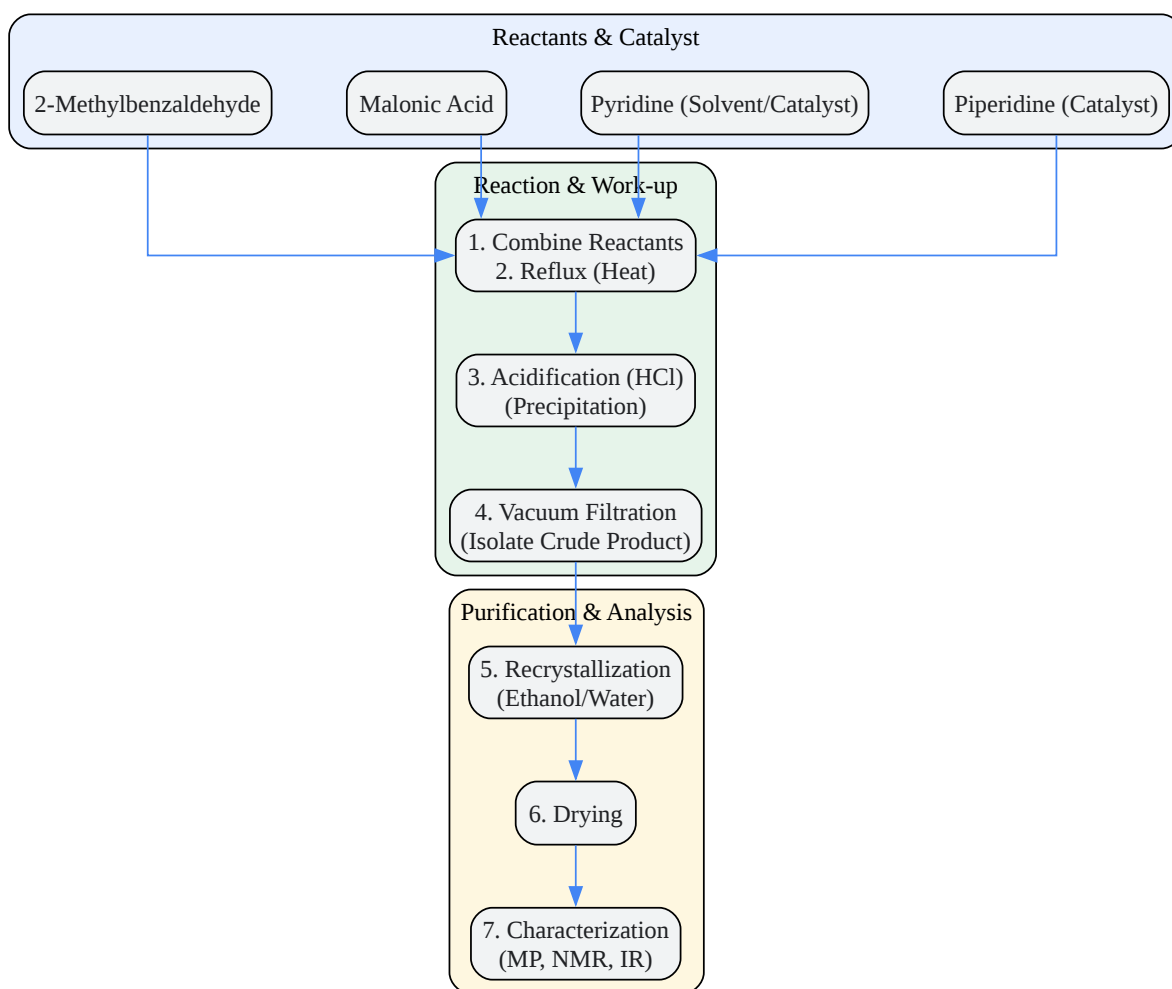
- ¹H NMR (Proton NMR): In a typical solvent like CDCl₃, the spectrum reveals distinct signals for the aromatic, vinylic, methyl, and carboxylic acid protons. The large coupling constant ($J \approx 15\text{-}16\text{ Hz}$) between the vinylic protons is the definitive indicator of the trans configuration.
- ¹³C NMR (Carbon NMR): The spectrum shows ten distinct carbon signals, including the characteristic carbonyl carbon of the carboxylic acid ($\sim 172\text{ ppm}$), carbons of the double bond, and the six aromatic carbons (two of which are quaternary) and the methyl carbon.[\[10\]](#)
- Infrared (IR) Spectroscopy: Key vibrational bands confirm the presence of the primary functional groups. A broad O-H stretch from the carboxylic acid appears around 3000 cm^{-1} . The C=O (carbonyl) stretch is prominent at approximately 1680 cm^{-1} , while the C=C (alkene) stretch is observed near 1630 cm^{-1} .[\[11\]](#)[\[12\]](#) The proximity of these two bands underscores the conjugated nature of the system.
- Mass Spectrometry (MS): The molecular ion peak $[M]^+$ is readily observed at $m/z\ 162$, corresponding to the molecular weight of the compound.

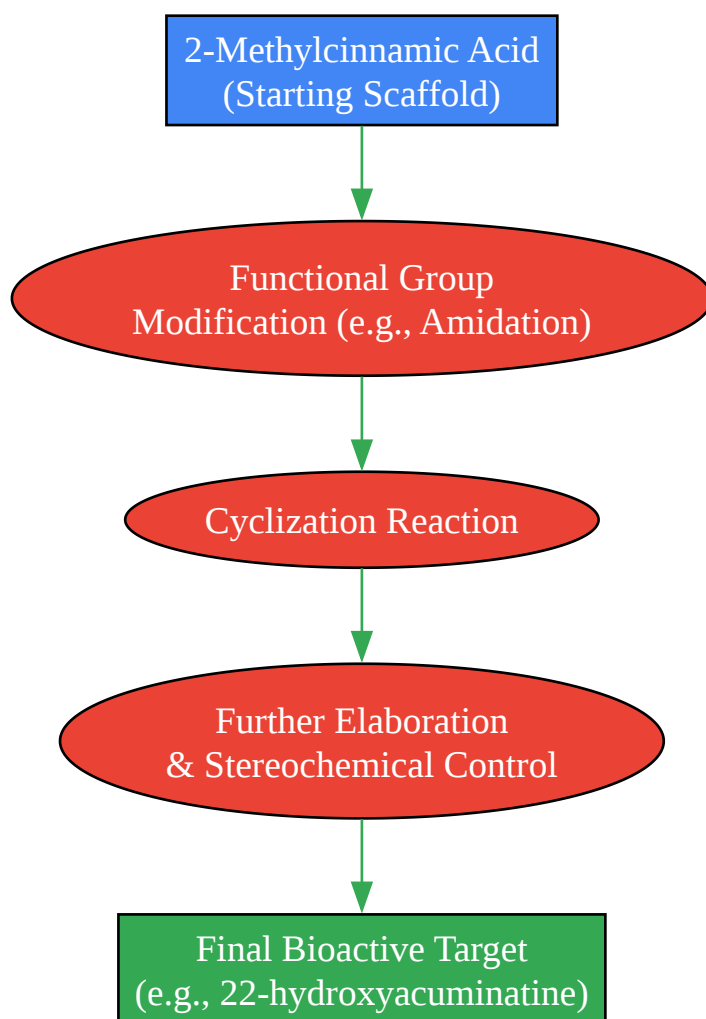
Synthesis and Purification: A Validated Laboratory Protocol

While numerous methods exist for synthesizing cinnamic acid derivatives, the Knoevenagel-Doebner condensation offers a reliable and high-yielding route.[\[5\]](#) This method involves the condensation of an aromatic aldehyde with malonic acid, catalyzed by a base.

Knoevenagel-Doebner Condensation Workflow

The diagram below illustrates the logical flow of the synthesis from starting materials to the purified product.





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